

Technical Guide: Physical Properties of Methyl 3-formyl-1H-indole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *methyl 3-formyl-1H-indole-5-carboxylate*

Cat. No.: *B556613*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **methyl 3-formyl-1H-indole-5-carboxylate**, a compound of interest in medicinal chemistry and organic synthesis. The information is presented to support research and development activities.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, formulation, and application in various scientific contexts. Below is a summary of the available data for **methyl 3-formyl-1H-indole-5-carboxylate**.

Property	Value	Source
CAS Number	197506-83-5	[1]
Molecular Formula	C ₁₁ H ₉ NO ₃	[1]
Molecular Weight	203.19 g/mol	[1]
Melting Point	230 °C	[2]
Boiling Point	404.4 ± 25.0 °C (Predicted)	[3]
Density	1.341 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	1.27 mg/mL	[4]
pKa	14.59 ± 0.30 (Predicted)	[3]

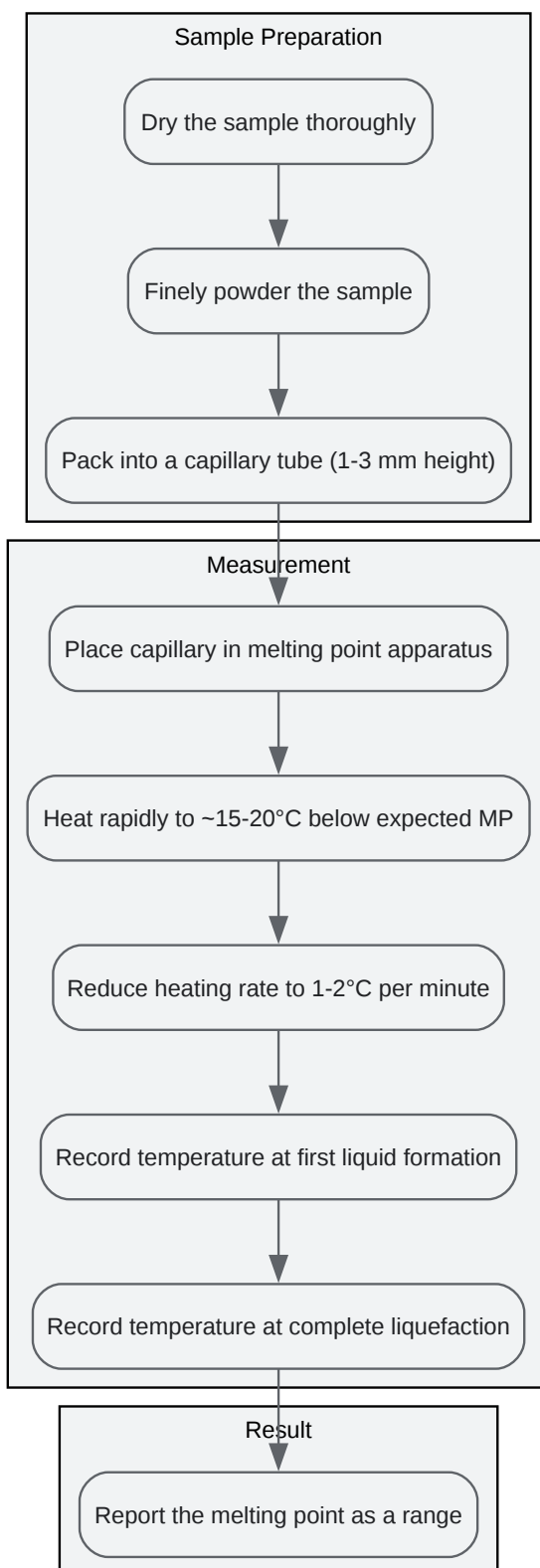
Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **methyl 3-formyl-1H-indole-5-carboxylate** are not detailed in the available literature, standard methodologies for solid organic compounds would be employed.

Determination of Melting Point

The melting point of a solid crystalline compound is a fundamental physical property used for identification and purity assessment. A common and reliable method is the capillary melting point determination.

Workflow for Capillary Melting Point Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting point of a solid organic compound using the capillary method.

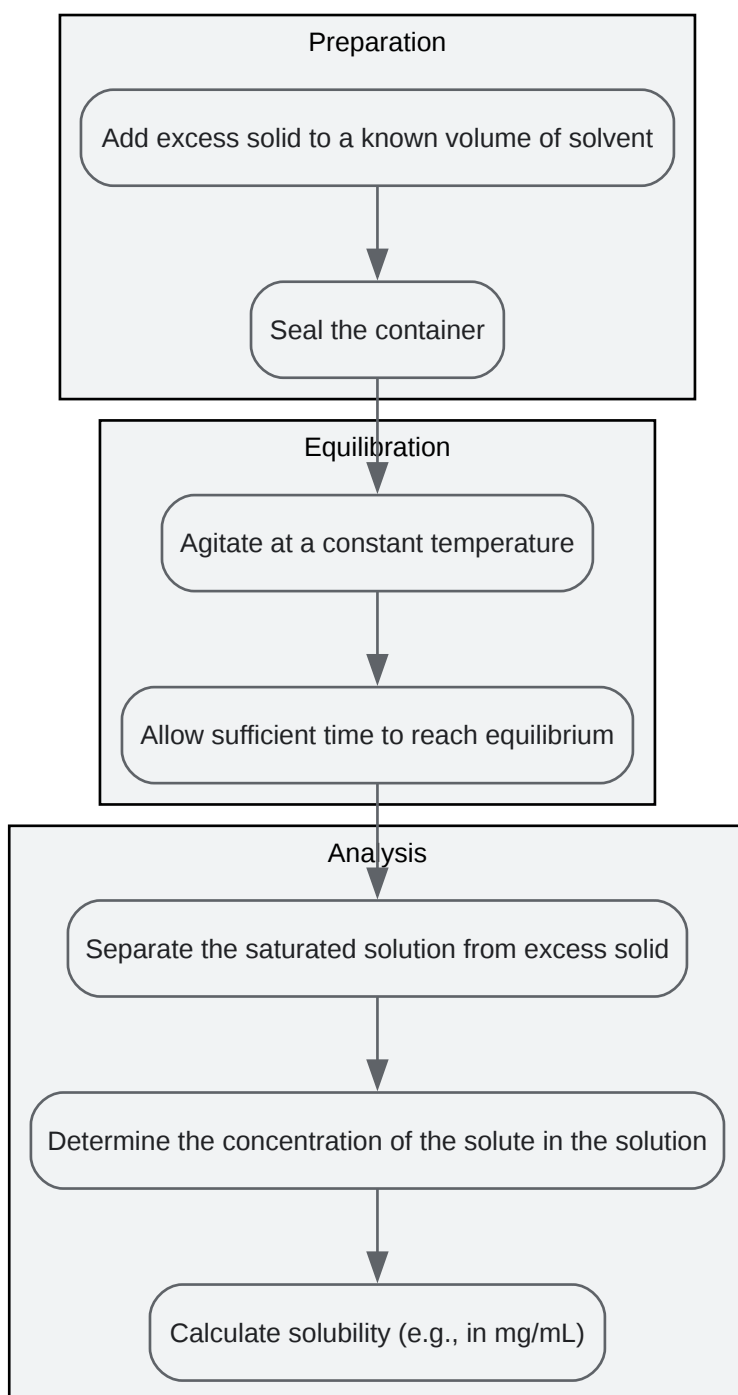
Detailed Steps:

- **Sample Preparation:** The sample of **methyl 3-formyl-1H-indole-5-carboxylate** should be thoroughly dried to remove any residual solvent. The dried sample is then finely powdered to ensure uniform heating. A small amount of the powdered sample is packed into a thin-walled capillary tube, typically to a height of 1-3 mm.
- **Measurement:** The capillary tube is placed in a calibrated melting point apparatus. The sample is heated rapidly to a temperature approximately 15-20 °C below its expected melting point. The heating rate is then reduced to a slow and steady 1-2 °C per minute to allow for thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. The melting point is reported as this range.

Determination of Solubility

Solubility is a crucial parameter for drug development and chemical synthesis, indicating the extent to which a compound dissolves in a specific solvent. A common method to determine solubility is the shake-flask method.

Workflow for Shake-Flask Solubility Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the solubility of a solid organic compound using the shake-flask method.

Detailed Steps:

- Preparation: An excess amount of solid **methyl 3-formyl-1H-indole-5-carboxylate** is added to a known volume of the desired solvent in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a shaker bath) at a constant, controlled temperature for a sufficient period to ensure that equilibrium is reached between the undissolved solid and the solution. This can take several hours to days.
- Analysis: Once equilibrium is established, the saturated solution is carefully separated from the excess solid, typically by filtration or centrifugation. The concentration of the dissolved compound in the clear solution is then determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation. The solubility is then expressed in units such as mg/mL or mol/L.

Signaling Pathways and Experimental Workflows

Currently, there is no publicly available information detailing specific signaling pathways or complex experimental workflows in which **methyl 3-formyl-1H-indole-5-carboxylate** is a key component. Therefore, the creation of a corresponding diagram is not applicable at this time. As research on this compound progresses, such information may become available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. 197506-83-5 | CAS DataBase [m.chemicalbook.com]
- 4. CAS:197506-83-5, 3-醛基吲哚-5-甲酸甲酯-毕得医药 [bidepharm.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of Methyl 3-formyl-1H-indole-5-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556613#what-are-the-physical-properties-of-methyl-3-formyl-1h-indole-5-carboxylate\]](https://www.benchchem.com/product/b556613#what-are-the-physical-properties-of-methyl-3-formyl-1h-indole-5-carboxylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com